

natural occurrence of humulene oxide II in plants

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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Chemical Profile of Humulene Oxide II

The table below summarizes the basic chemical and safety information for humulene oxide II.

Property	Description
IUPAC Name	(1R,3Z,7Z,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [1]
Chemical Formula	C ₁₅ H ₂₄ O [2] [1]
Average Molecular Weight	220.35 g/mol [2] [1]
CAS Registry Number	19888-34-7 [2] [1]
Boiling Point	285–286 °C @ 760 mmHg [2]
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation) [1]

Documented Natural Sources

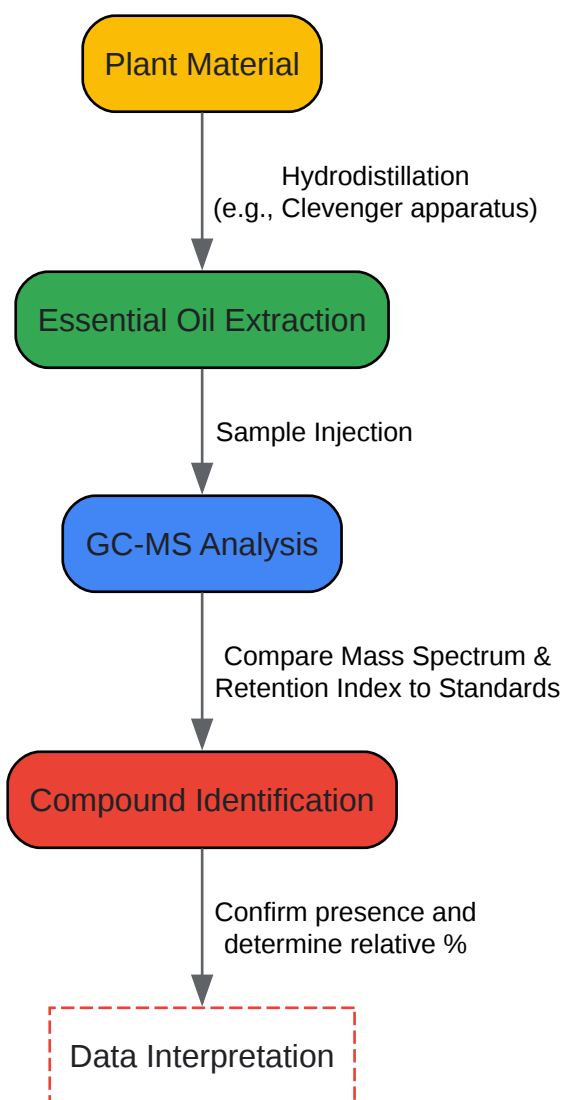
Humulene oxide II has been detected in trace amounts in various foods and aromatic plants. The table below lists the documented sources.

Source Category	Specific Examples
Food & Beverages	Alcoholic beverages (especially beer), allspice (<i>Pimenta dioica</i>), ginger (<i>Zingiber officinale</i>), rosemary (<i>Rosmarinus officinalis</i>), and other herbs and spices [2] [3].
Aromatic Plants	Hops (<i>Humulus lupulus</i>), sage (<i>Salvia officinalis</i>), cloves, basil, oregano, black pepper, and cannabis [3] [4].

In beer, humulene oxide II is not originally present in hops but is formed from α -humulene during the brewing process, and its hydrolysis products are a significant contributor to the characteristic "hoppy" aroma [3]. It is generally found only in very small quantities in plants that contain its precursor, α -humulene [2].

Experimental Analysis Workflow

Identifying humulene oxide II in plant material involves extraction followed by chemical analysis. The following diagram illustrates the general workflow based on standard essential oil analysis protocols [5]:



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Detailed Experimental Protocols

For researchers aiming to replicate this analysis, here are the detailed methodologies from a recent study on *Artemisia schmidtiana* essential oil, which characterized α -humulene (the direct precursor to humulene oxide II) [5]:

- **Essential Oil Extraction via Hydrodistillation:** Fresh leaves and stems are finely crushed and placed in a round-bottom flask with ultrapure water. Hydrodistillation is carried out for approximately 4 hours using a Clevenger-type apparatus. The extracted essential oil is separated from the aqueous layer using an organic solvent like diethyl ether, dried with anhydrous sodium sulfate, and concentrated.

- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:**
 - **Instrument:** Agilent 7890-5975C system with an HP-5MS fused silica capillary column.
 - **Temperature Program:** Oven temperature starts at 50°C for 4 minutes, then increases to 280°C at a rate of 6°C per minute, and is held for 3 minutes.
 - **Carrier Gas:** Ultra-pure helium at a flow rate of 1.0 mL/min.
 - **Mass Spectrometer:** Operates in electron ionization (EI) mode at 70 eV, with a mass scan range of 25-500 amu.
- **Compound Identification:** Constituents are identified by comparing their mass spectra and retention indices with those of standard compounds and data from mass spectrum libraries (NIST/ADAMS/Wiley).

Bioactivity and Research Potential

While direct studies on humulene oxide II are scarce, its parent compound, α -humulene, has been investigated for significant pharmacological activities, suggesting potential value for humulene oxide II [6].

- **Anti-inflammatory Effects:** α -Humulene is a recognized anti-inflammatory agent, validated in laboratory studies. This property is one of the most researched and supports its traditional use in medicine [3] [6].
- **Anticancer Potential:** In vitro studies show that α -humulene exhibits cytotoxic effects against various cancer cell lines. Research indicates it can enhance the efficacy of conventional chemotherapeutic drugs like 5-fluorouracil and oxaliplatin in colon cancer cells [6].
- **Antimicrobial and Insecticidal Properties:** α -Humulene has been identified as a contributor to the insect-repellent properties of some plant oils, specifically against mosquitoes like *Aedes aegypti* [3].

Research Recommendations

Given the current limited data, your research into humulene oxide II could focus on the following areas:

- **Targeted Analysis:** Systematically screen plants known to be rich in α -humulene (such as hops, cloves, and sage) for the presence of humulene oxide II using the GC-MS protocols outlined above.
- **Oxidation Studies:** Investigate the specific conditions (e.g., exposure to air, light, or specific enzymes) that lead to the oxidation of α -humulene into humulene oxide II within plant tissues.
- **Bioactivity Screening:** Isolate humulene oxide II and subject it to bioactivity tests for anti-inflammatory, antimicrobial, and cytotoxic effects to evaluate its potential independent of α -humulene.

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